

# The Synthesis of Pyrazolopyridine MMV674850: A Technical Overview

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## Compound of Interest

Compound Name: MMV674850

Cat. No.: B12424711

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Despite extensive research, a specific, publicly available, detailed synthesis pathway for the pyrazolopyridine **MMV674850** remains elusive. This document provides a general overview of established synthetic routes for the pyrazolo[3,4-b]pyridine core, which is central to the structure of **MMV674850**, a compound noted for its potential antimalarial properties.

**MMV674850**, chemically known as 3-(4-methoxyphenyl)-1-(pyridin-2-yl)-1H-pyrazolo[3,4-b]pyridin-6-amine, belongs to the pyrazolopyridine class of heterocyclic compounds. This scaffold is of significant interest to medicinal chemists due to its structural similarity to purines, allowing its derivatives to interact with a variety of biological targets. While the specific experimental protocol for **MMV674850** is not detailed in readily accessible scientific literature or patents, the synthesis of structurally related pyrazolo[3,4-b]pyridines generally follows established synthetic strategies.

## General Synthetic Strategies for the Pyrazolo[3,4-b]pyridine Core

The construction of the pyrazolo[3,4-b]pyridine ring system can be broadly approached through two primary disconnection strategies:

- Construction of the pyridine ring onto a pre-existing pyrazole: This is a common and versatile method. It typically involves the condensation of a 5-aminopyrazole derivative with a 1,3-dicarbonyl compound or its equivalent. The specific nature of the substituents on both the

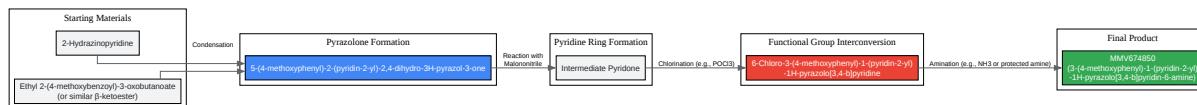
pyrazole and the dicarbonyl compound dictates the final substitution pattern of the pyrazolopyridine core.

- Construction of the pyrazole ring onto a pre-existing pyridine: This approach involves the cyclization of a suitably substituted pyridine derivative, often a hydrazine-substituted pyridine, with a reagent that provides the remaining carbon atoms of the pyrazole ring.

## A Plausible Synthetic Pathway for MMV674850

Based on the known methodologies for the synthesis of analogous compounds, a logical synthetic route for **MMV674850** can be postulated. This hypothetical pathway would likely involve the key steps illustrated below. It is crucial to note that the following represents a generalized approach and the specific reagents, reaction conditions, and yields would require experimental optimization.

## Logical Flow of a Potential Synthesis



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